

Canrenone-d4: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: Canrenone-d4

Cat. No.: B12423424

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and toxicological properties of **Canrenone-d4**. The information presented is synthesized from available safety data sheets and scientific literature to ensure a comprehensive resource for laboratory and research applications. While **Canrenone-d4** is not classified as a dangerous substance according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is essential.^[1]

Chemical and Physical Properties

Canrenone-d4 is a deuterated form of Canrenone, a steroidal antimineralocorticoid.^[2] The primary physical and chemical characteristics are summarized below. It is important to note that while some data is specific to the deuterated form, other parameters are derived from the non-deuterated parent compound, Canrenone, and are expected to be comparable.

Property	Value	Source
Molecular Formula	C22H24D4O3	[1][3]
Molecular Weight	344.48 g/mol	[1]
Appearance	Beige or White to light-brown crystalline solid	
Purity	Min. 95% (¹ H-NMR)	
Isotopic Enrichment	98 atom % D	
Melting Point	158-160 °C (Canrenone)	
Boiling Point	541.1 °C at 760 mmHg (Canrenone)	
Flash Point	237.6 °C (Canrenone)	
Density	1.19 g/cm ³ (Canrenone)	
Solubility	DMSO, MeOH, DCM, EtOAc	
Water Solubility	Does not mix well with water (Canrenone)	

Toxicological Information

Toxicological data for **Canrenone-d4** is limited; therefore, the data for Canrenone is presented as a primary reference. The deuterated form is not expected to have significantly different toxicological properties.

Endpoint	Result	Species	Source
Acute Oral Toxicity (LD50)	>5000 mg/kg	Rat	
Ames Test	Negative		
Carcinogenicity	Suspected of causing cancer		
Reproductive Toxicity	Suspected of damaging fertility or the unborn child		
Mutagenicity	Possible risk of irreversible effects; may produce mutagenic effects in humans		
Target Organ Toxicity	May cause damage to organs through prolonged or repeated exposure		

Chronic Health Effects: Prolonged or repeated exposure may lead to cumulative health effects. There is strong evidence suggesting the potential for irreversible, non-lethal mutagenic effects after a single exposure. Animal studies indicate a possible risk of developmental toxicity.

Hazard Identification and GHS Classification

While **Canrenone-d4** itself is stated as "not a dangerous substance according to GHS," the parent compound Canrenone has the following hazard classifications. It is prudent to handle **Canrenone-d4** with the same precautions.

Hazard Class	Hazard Statement	Pictogram
Carcinogenicity, Category 2	H351: Suspected of causing cancer	Health Hazard
Reproductive Toxicity, Category 2	H361: Suspected of damaging fertility or the unborn child	Health Hazard
Specific Target Organ Toxicity (Repeated Exposure), Category 2	H373: May cause damage to organs through prolonged or repeated exposure	Health Hazard
Hazardous to the Aquatic Environment, Chronic Hazard, Category 2	H411: Toxic to aquatic life with long lasting effects	Environment

Signal Word: Warning

Handling and Storage

Proper handling and storage are crucial to ensure safety and maintain the integrity of **Canrenone-d4**.

Aspect	Recommendation
Storage Temperature	0 to -20 °C
Handling	- Avoid all personal contact, including inhalation of dust.- Use in a well-ventilated area.- Wear appropriate personal protective equipment (PPE).- Do not eat, drink, or smoke when handling.- Keep containers securely sealed when not in use.
Storage Conditions	- Store in original, tightly closed containers.- Store in a cool, dry, well-ventilated area.- Store away from incompatible materials such as strong bases and oxidizing agents.
Incompatible Materials	Strong bases, oxidizing agents.

First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. If irritation persists, seek medical attention.
Eye Contact	Rinse opened eyes for several minutes under running water. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

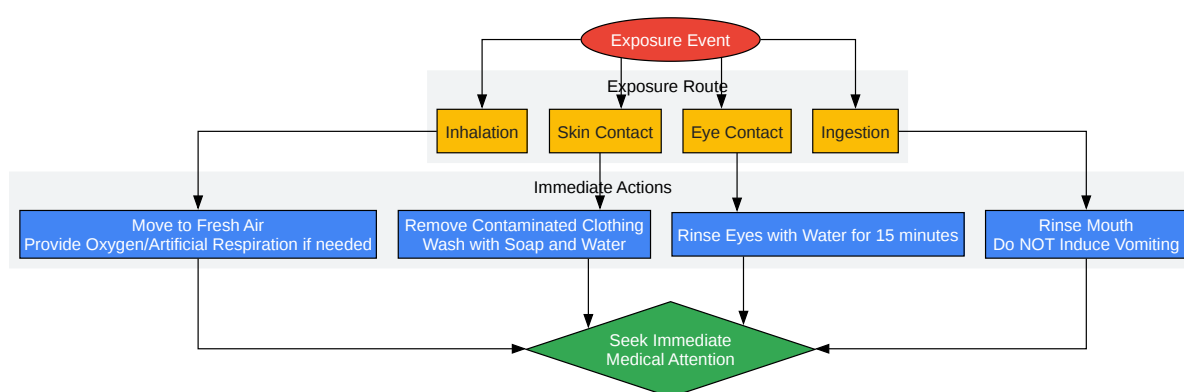
Experimental Protocols

Detailed experimental protocols for the toxicological and physicochemical testing of Canrenone and its deuterated analogs are typically found in regulatory filings and specialized research publications. The provided search results do not contain specific, detailed experimental methodologies. For researchers requiring this information, it is recommended to consult the original study reports referenced in more comprehensive safety assessments or to search scientific databases for relevant research articles.

Visualizations

First-Aid Decision Pathway for Canrenone-d4 Exposure

The following diagram outlines the initial steps to be taken in case of accidental exposure to **Canrenone-d4**.

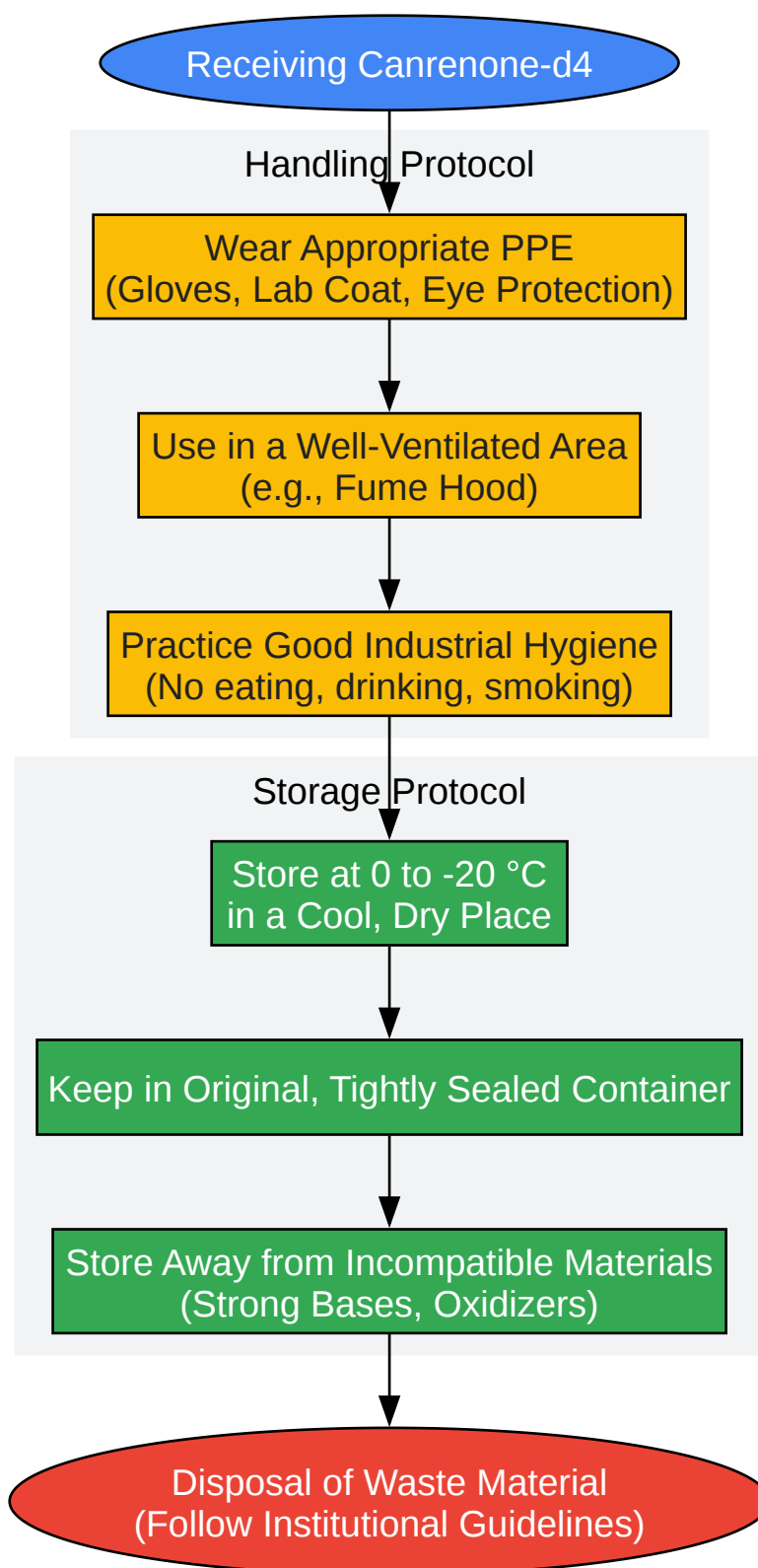


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Caption: First-aid response workflow for **Canrenone-d4** exposure.

Safe Handling and Storage Workflow

This diagram illustrates the key steps for the safe handling and storage of **Canrenone-d4** in a laboratory setting.



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Caption: Workflow for safe handling and storage of **Canrenone-d4**.

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References

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